

physical and chemical properties of 4'-bromo-2,2':6',2''-terpyridine

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Compound of Interest

Compound Name: 4-bromo-2,6-dipyridin-2-ylpyridine

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4'-Bromo-2,2':6',2''-terpyridine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical and chemical properties of 4'-bromo-2,2':6',2''-terpyridine. It includes detailed experimental protocols, summarized quantitative data, and visualizations of key chemical processes to support its application in research and development.

Core Physical and Chemical Properties

4'-Bromo-2,2':6',2''-terpyridine is a solid, typically appearing as a white to off-white powder or crystalline substance.^{[1][2]} It is a key building block in supramolecular chemistry and materials science due to its versatile chemical nature.^[3]

Physical Properties

A summary of the key physical properties of 4'-bromo-2,2':6',2''-terpyridine is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₅ H ₁₀ BrN ₃	[1][2]
Molecular Weight	312.17 g/mol	[2]
Melting Point	139 °C	[1]
Boiling Point	422.3 ± 40.0 °C (Predicted)	[1]
Appearance	White to almost white powder to crystal	[2]
Solubility	Soluble in many organic solvents, slightly soluble in water.	[4]
Purity	>97.0% (T)(HPLC)	[2]

Chemical Properties

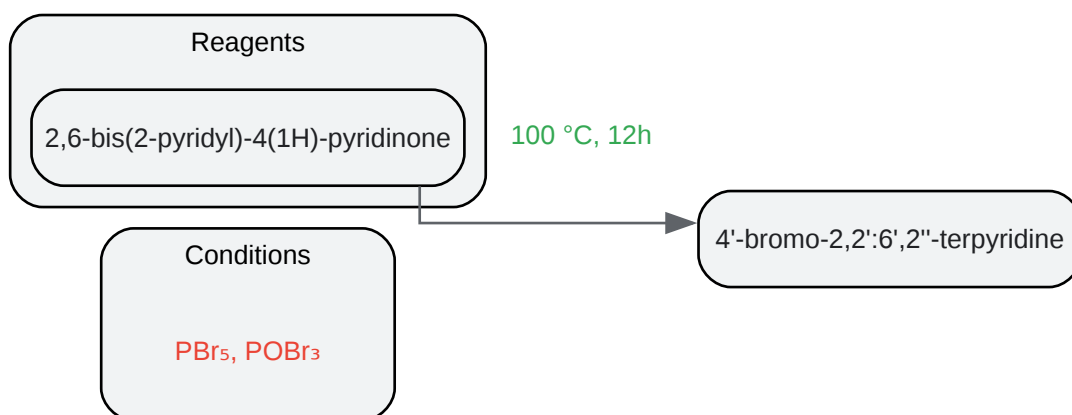
4'-Bromo-2,2':6',2''-terpyridine is a stable compound under normal conditions. The presence of the bromine atom on the central pyridine ring makes it an excellent substrate for various cross-coupling reactions, allowing for the introduction of a wide range of functional groups. The three nitrogen atoms of the terpyridine core act as a tridentate ligand, readily forming stable complexes with various metal ions.

Synthesis and Experimental Protocols

The synthesis of 4'-bromo-2,2':6',2''-terpyridine can be achieved through multiple synthetic routes. A common and effective method involves the reaction of 2,6-bis(2-pyridyl)-4(1H)-pyridinone with a brominating agent.

Synthesis of 4'-bromo-2,2':6',2''-terpyridine

Reaction Scheme:



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Caption: Synthesis of 4'-bromo-2,2':6',2''-terpyridine.

Detailed Protocol:[1]

- In a 500 mL flask, add 2,6-bis(2-pyridyl)-4(1H)-pyridinone (2.47 g, 9.9 mmol), phosphorus pentabromide (6.6 g, 15.4 mmol), and phosphorus oxybromide (30 g).
- Heat the mixture to 100 °C and stir for 12 hours.
- After the reaction is complete, cool the mixture to room temperature. A black oily residue should be obtained.
- Carefully add ice water to the cooled reaction mixture.
- Neutralize the mixture with an aqueous solution of potassium carbonate (K₂CO₃).
- Extract the product with dichloromethane (3 x 300 mL).
- Dry the combined organic phases with anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure to obtain a brown solid.
- Purify the crude product by column chromatography on a neutral alumina column using a 2:1 mixture of dichloromethane/hexane as the eluent. This yields pure 4'-bromo-2,2':6',2''-terpyridine (2.65 g, 86% yield).

Spectroscopic Data

The structural characterization of 4'-bromo-2,2':6',2''-terpyridine is confirmed by various spectroscopic techniques.

Spectroscopy	Key Data
^1H NMR	Spectral data available, but specific shifts and coupling constants vary with solvent.
^{13}C NMR	Spectral data available, but specific chemical shifts vary with solvent.
IR	Characteristic peaks corresponding to the aromatic C-H and C=N stretching vibrations.
UV-Vis	Absorption maxima in the UV region, characteristic of the terpyridine core.

Note: For detailed spectra, please refer to specialized databases and the primary literature.

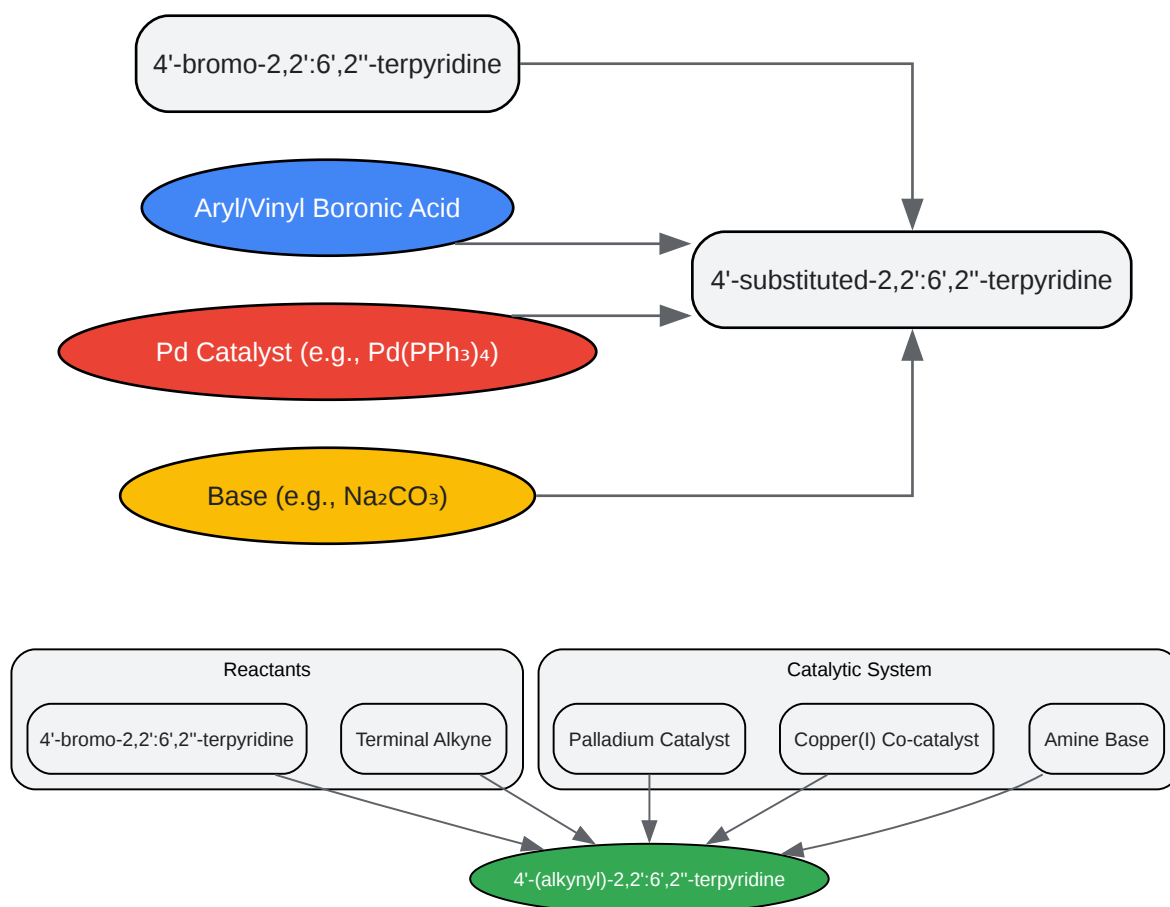
Reactivity and Key Chemical Reactions

The bromine atom at the 4'-position of the terpyridine core is the primary site of reactivity, making it a versatile precursor for the synthesis of more complex molecules through cross-coupling reactions.

Suzuki Coupling

The Suzuki coupling reaction allows for the formation of a carbon-carbon bond between the terpyridine and a boronic acid derivative.

Reaction Workflow:



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